

The Solubility Profile of 4-Amino-2-bromobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-2-bromobenzoic acid

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Introduction

4-Amino-2-bromobenzoic acid is a substituted aromatic carboxylic acid of interest in various fields of chemical research, including pharmaceutical and materials science. Its utility as a synthetic intermediate is significantly influenced by its solubility characteristics in different solvent systems. Understanding its solubility is paramount for optimizing reaction conditions, developing purification strategies, and formulating products. This technical guide provides a comprehensive overview of the available solubility data for **4-Amino-2-bromobenzoic acid**, details a standardized experimental protocol for its determination, and presents a logical workflow for solubility assessment.

Data Presentation: Solubility of 4-Amino-2-bromobenzoic Acid and Related Compounds

Precise quantitative solubility data for **4-Amino-2-bromobenzoic acid** is not extensively documented in publicly available literature. However, qualitative descriptions and data from structurally related compounds can provide valuable insights into its expected solubility behavior.

Table 1: Qualitative Solubility of **4-Amino-2-bromobenzoic Acid** and Its Isomers

Compound	Solvent	Qualitative Solubility
4-Amino-2-bromobenzoic acid	Not specified	-
2-Amino-4-bromobenzoic acid	Water	Slightly soluble[1]
2-Amino-5-bromobenzoic acid	Methanol	Soluble[1]
2-Amino-5-bromobenzoic acid	Dimethyl sulfoxide (DMSO)	Soluble[1]
5-Amino-2-bromobenzoic acid	Dimethyl sulfoxide (DMSO)	Slightly soluble[1]
5-Amino-2-bromobenzoic acid	Methanol	Slightly soluble[1]

Note: The solubility of aminobenzoic acid isomers is influenced by the position of the amino and bromo groups, which affects intermolecular forces and crystal lattice energy.[1]

To provide a quantitative context, the solubility of the parent compounds, 4-Aminobenzoic acid and 4-Bromobenzoic acid, is presented in Table 2. The presence of both a hydrophilic amino group and a lipophilic bromine atom in **4-Amino-2-bromobenzoic acid** suggests its solubility will be a complex interplay of the trends observed for these related molecules.

Table 2: Quantitative Solubility of Related Compounds

Compound	Solvent	Temperature (°C)	Solubility
4-Aminobenzoic acid	Water	25	5.39 g/L[2]
Water	30	6.11 g/L[2][3]	
Boiling Water	100	1 g in 90 mL[2]	
Ethanol	-	1 g in 8 mL[2]	
Ethanol	25	50 mg/mL	
Ether	-	1 g in 60 mL[2]	
Benzene	-	Slightly soluble[2]	
Petroleum Ether	-	Practically insoluble[2]	
4-Bromobenzoic acid	Hot Water	-	Slightly soluble[4], Soluble[5]
Cold Water	-	Very slightly soluble	
Ethanol	-	Soluble[4][5] (5% solution)	
Ether	-	Soluble[4][5]	
Acetone	-	Soluble[5]	

Experimental Protocols: Solubility Determination

For researchers requiring precise quantitative solubility data, the shake-flask method is a widely accepted and reliable technique.[6] The following protocol is a generalized procedure that can be adapted for determining the equilibrium solubility of **4-Amino-2-bromobenzoic acid** in various solvents.

Objective: To determine the equilibrium solubility of **4-Amino-2-bromobenzoic acid** in a specified solvent at a controlled temperature.

Materials:

- **4-Amino-2-bromobenzoic acid** (solid)

- Solvent of interest
- Analytical balance
- Vials with screw caps
- Temperature-controlled orbital shaker
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) with UV detector or a UV-Vis spectrophotometer

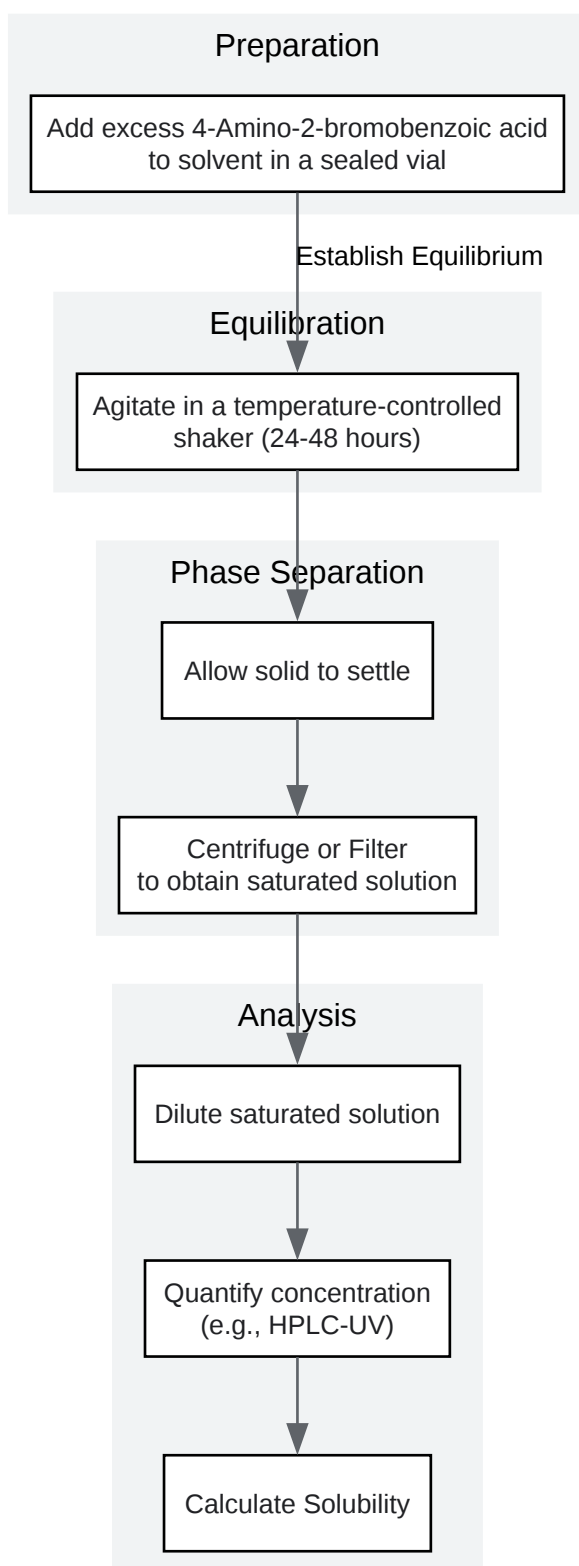
Procedure:

- Preparation of a Supersaturated Solution:
 - Add an excess amount of solid **4-Amino-2-bromobenzoic acid** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- Equilibration:
 - Place the vials in a temperature-controlled orbital shaker.
 - Agitate the samples at a constant temperature for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium. The concentration of the dissolved solute should remain constant over time.[\[3\]](#)
- Phase Separation:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - Carefully separate the saturated solution from the excess solid. This can be achieved by either:

- Centrifugation: Centrifuge the vial to pellet the solid and then carefully pipette the supernatant.
- Filtration: Draw the solution into a syringe and pass it through a syringe filter that is compatible with the solvent.
- Quantification:
 - Accurately dilute a known volume of the saturated solution with the solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method, such as HPLC-UV or UV-Vis spectrophotometry.
 - Prepare a calibration curve using standard solutions of **4-Amino-2-bromobenzoic acid** of known concentrations.
 - Determine the concentration of the solute in the diluted sample by comparing its analytical response to the calibration curve.
- Data Reporting:
 - Calculate the solubility of **4-Amino-2-bromobenzoic acid** in the solvent at the specified temperature, taking into account the dilution factor.
 - Report the solubility in standard units, such as mg/mL or mol/L.

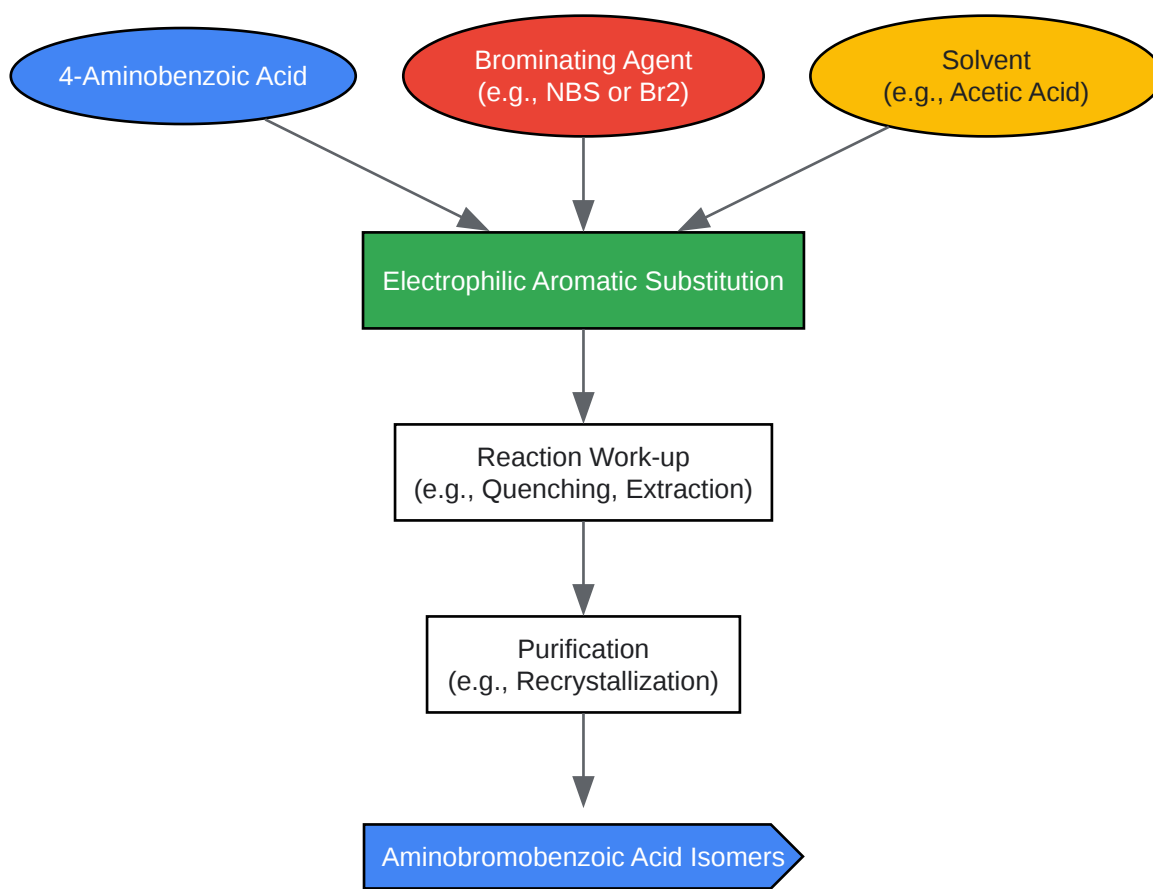
Mandatory Visualization

The following diagrams illustrate key workflows relevant to the study of **4-Amino-2-bromobenzoic acid**'s solubility and synthesis.



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Caption: Workflow for Solubility Determination by the Shake-Flask Method.



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Caption: Generalized Synthetic Pathway for Aminobromobenzoic Acids.

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